

Essential Safety and Logistical Information for Handling Tris(2-aminoethyl)amine

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Compound of Interest

Compound Name: Tris(2-aminoethyl)amine

Cat. No.: B1216632

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for **Tris(2-aminoethyl)amine**, a corrosive and toxic compound. Adherence to these guidelines is critical to minimize risks and ensure a safe laboratory environment.

Chemical Identification and Properties

Property	Value
CAS Number	4097-89-6
Molecular Formula	C ₆ H ₁₈ N ₄
Appearance	Colorless to pale yellow liquid[1]
Odor	Amine-like
Boiling Point	114 °C at 20 hPa[2]
Flash Point	113 °C (closed cup)[2]
Density	0.977 g/mL at 20 °C[2]
Solubility	Miscible with water[1][3]
Vapor Pressure	0.03 hPa at 20 °C[2]

Hazard Identification and Toxicological Data

Tris(2-aminoethyl)amine is classified as a hazardous chemical. It is corrosive and can cause severe skin burns and eye damage.[4][5] It is also toxic if swallowed and can be fatal if it comes into contact with the skin.[1][4][5]

Toxicity Data	Value	Species
LD50 Oral	246 mg/kg[2]	Rat
LD50 Dermal	117 mg/kg	Rabbit

The substance is not classified as a carcinogen, mutagen, or reproductive toxicant.[6]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Tris(2-aminoethyl)amine**.

PPE Category	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] A face shield may also be necessary.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4] Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Lab coats or aprons are required.
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]

Handling and Storage Protocols

Handling:

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[6][7]
- Personal Hygiene: Wash hands thoroughly after handling.[4][6] Do not eat, drink, or smoke in work areas.[5][6]
- Avoid Contact: Do not get in eyes, on skin, or on clothing.[4] Avoid breathing mist, vapors, or spray.[7]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[2][4][7][8]

Storage:

- Container: Store in a tightly closed container in a cool, dry place.
- Conditions: The substance is hygroscopic and air-sensitive; store under an inert atmosphere.
[1][7][8] It absorbs carbon dioxide from the air.[1][3]
- Location: Store in a corrosives area.[4]

Emergency Procedures and First Aid

Spill Response:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., vermiculite, sand, or earth).
- Collection: Place the absorbed material into a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly.

First Aid Measures:

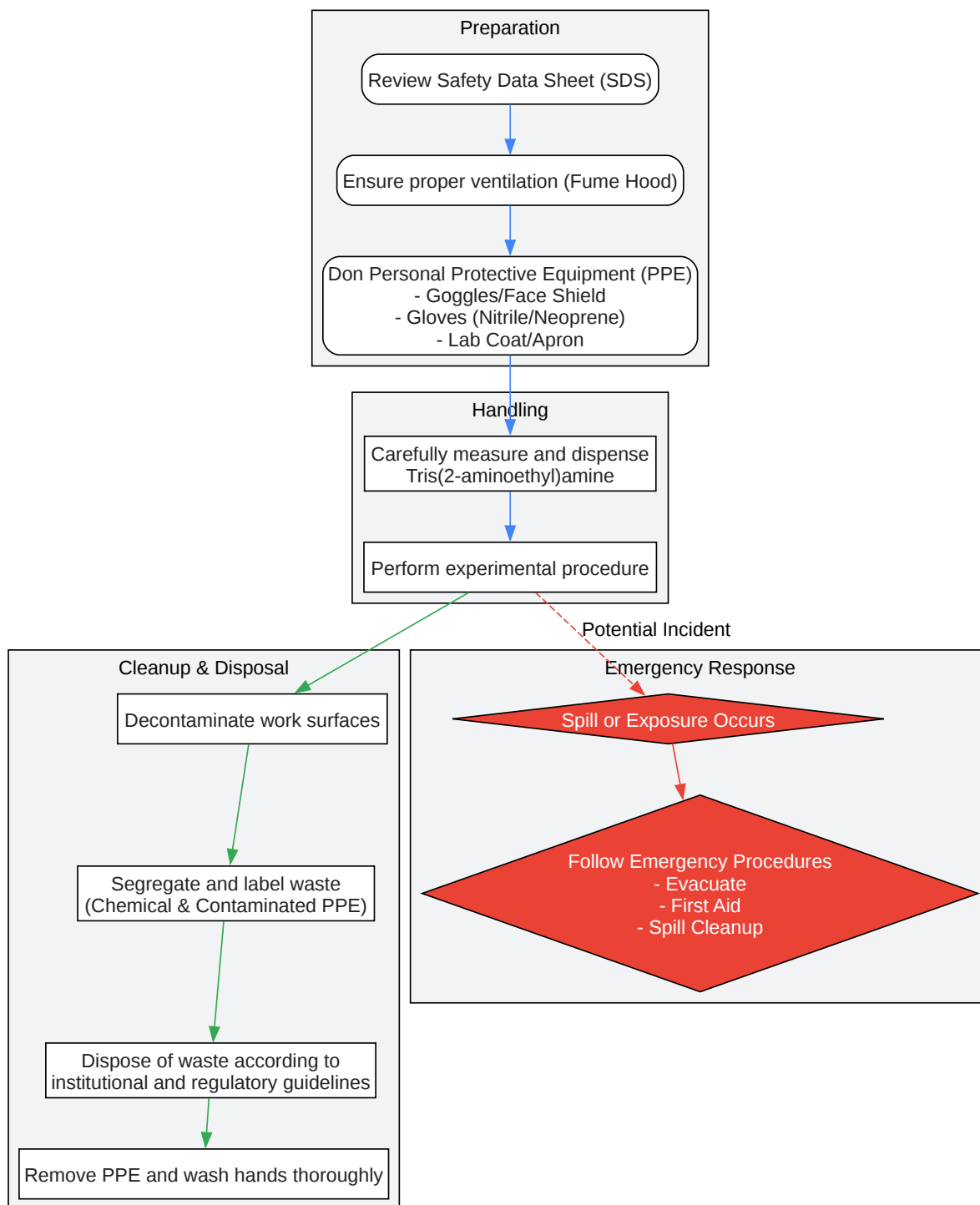
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
- Skin Contact: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[4]

- Waste Chemical: Dispose of in a manner consistent with federal, state, and local regulations.
- Contaminated Packaging: Handle contaminated packages in the same way as the substance itself.^[6]

Experimental Workflow for Handling Tris(2-aminoethyl)amine



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Caption: Workflow for the safe handling and disposal of **Tris(2-aminoethyl)amine**.

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